

Physicochemical properties of 4-amino-TEMPO

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Compound of Interest

Compound Name: 4-Amino-2,2,6,6-tetramethylpiperidine

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An In-depth Technical Guide to the Physicochemical Properties of 4-amino-TEMPO

Introduction

4-amino-2,2,6,6-tetramethylpiperidine-1-oxyl, commonly known as 4-amino-TEMPO, is a stable nitroxide radical that serves as a versatile tool in various scientific disciplines.^[1] As a derivative of TEMPO (2,2,6,6-Tetramethylpiperidine-1-oxyl), it combines the characteristic paramagnetic properties of the aminoxyl radical with a reactive primary amine functional group. This unique structure allows for its use as a spin label for Electron Paramagnetic Resonance (EPR) spectroscopy, a catalyst in selective oxidation reactions, a radical scavenger with antioxidant properties, and a building block for functionalizing surfaces and polymers.^{[2][3]} Its ability to participate in redox cycles makes it a valuable mediator in electrochemical processes.^[4]

This guide provides a comprehensive overview of the core physicochemical properties of 4-amino-TEMPO, detailed experimental protocols for their characterization, and visualizations of key reaction pathways and workflows relevant to researchers, scientists, and drug development professionals.

Core Physicochemical Properties

The fundamental properties of 4-amino-TEMPO are summarized below. These values are essential for its application in experimental design, formulation, and chemical synthesis.

Property	Value	References
Molecular Formula	C ₉ H ₁₉ N ₂ O	[1][2]
Molecular Weight	171.26 g/mol	[1][2][3]
CAS Number	14691-88-4	[1][2][3]
Appearance	Orange to reddish-brown solid, crystals, or powder.	[1][2]
Melting Point	33 - 42 °C	[2][5]
Boiling Point	98 °C at 4 mmHg	[5]
Density	~0.998 g/cm ³ (estimate)	[5]
Purity	≥ 97-98% (GC)	[2]

Solubility Profile

The solubility of 4-amino-TEMPO is a critical parameter for its use in both in vitro and in vivo applications.

Solvent	Solubility	References
DMSO	200 mg/mL (1167.82 mM)	[1]
Methanol	Slightly Soluble	[5]
Dichloromethane	Slightly Soluble	[5]
In Vivo Formulation 1	≥ 5 mg/mL in 10% DMSO, 40% PEG300, 5% Tween-80, 45% Saline	[1]
In Vivo Formulation 2	≥ 5 mg/mL in 10% DMSO, 90% (20% SBE-β-CD in Saline)	[1]

Electrochemical Properties

The redox behavior of 4-amino-TEMPO is central to its function in catalysis and electrochemistry.

Property	Value	Conditions / Notes	References
pKa	5.6	For the corresponding hydroxylamine bearing a 4-NH ₃ ⁺ group.	[4]
Redox Potential (E ⁰)	0.926 V vs. NHE	For the aminoxyl/oxoammonium couple at low pH. The protonated amine group increases the potential via a strong inductive effect.	[4]

Experimental Protocols

This section details the methodologies for the synthesis and characterization of 4-amino-TEMPO.

Synthesis of 4-amino-TEMPO

4-amino-TEMPO can be synthesized from its non-radical precursor, **4-amino-2,2,6,6-tetramethylpiperidine**, through a controlled oxidation process.

- Starting Material: **4-amino-2,2,6,6-tetramethylpiperidine**.[\[6\]](#)
- Oxidation Procedure: A common method involves the oxidation of the secondary amine within the piperidine ring to a nitroxyl radical. This can be achieved using reagents such as hydrogen peroxide in the presence of a catalyst like sodium tungstate or phosphotungstic acid.
- Purification: Following the reaction, the product is typically isolated through liquid-liquid extraction. The organic solvent is then evaporated to yield the final product as an orange or brown solid.[\[7\]](#)

- Characterization: The purity and identity of the synthesized 4-amino-TEMPO are confirmed using techniques such as ^1H NMR, Mass Spectrometry, and Gas Chromatography (GC).[\[2\]](#)
[\[7\]](#)

Determination of Redox Potential via Cyclic Voltammetry (CV)

Cyclic voltammetry is the standard technique for investigating the electrochemical properties of redox-active molecules like 4-amino-TEMPO.

- Electrochemical Cell: A three-electrode system is used, comprising a working electrode (e.g., glassy carbon), a reference electrode (e.g., Ag/AgCl or SCE), and a counter electrode (e.g., platinum wire).
- Electrolyte Solution: A solution of 4-amino-TEMPO is prepared in an appropriate solvent containing a supporting electrolyte (e.g., 0.2 M potassium nitrate).[\[7\]](#)
- pH-Dependence Study: To determine the effect of pH on the redox potential, a series of measurements are conducted in buffered aqueous solutions across a range of pH values.[\[4\]](#)
- Measurement: The potential is swept between defined limits, and the resulting current is measured. The CV displays an anodic peak for the oxidation of the aminoxyl radical to the oxoammonium cation (TEMPO^+) and a cathodic peak for the reverse reduction. The formal redox potential (E^0) is calculated from the peak potentials.[\[4\]](#)

Characterization by Electron Paramagnetic Resonance (EPR) Spectroscopy

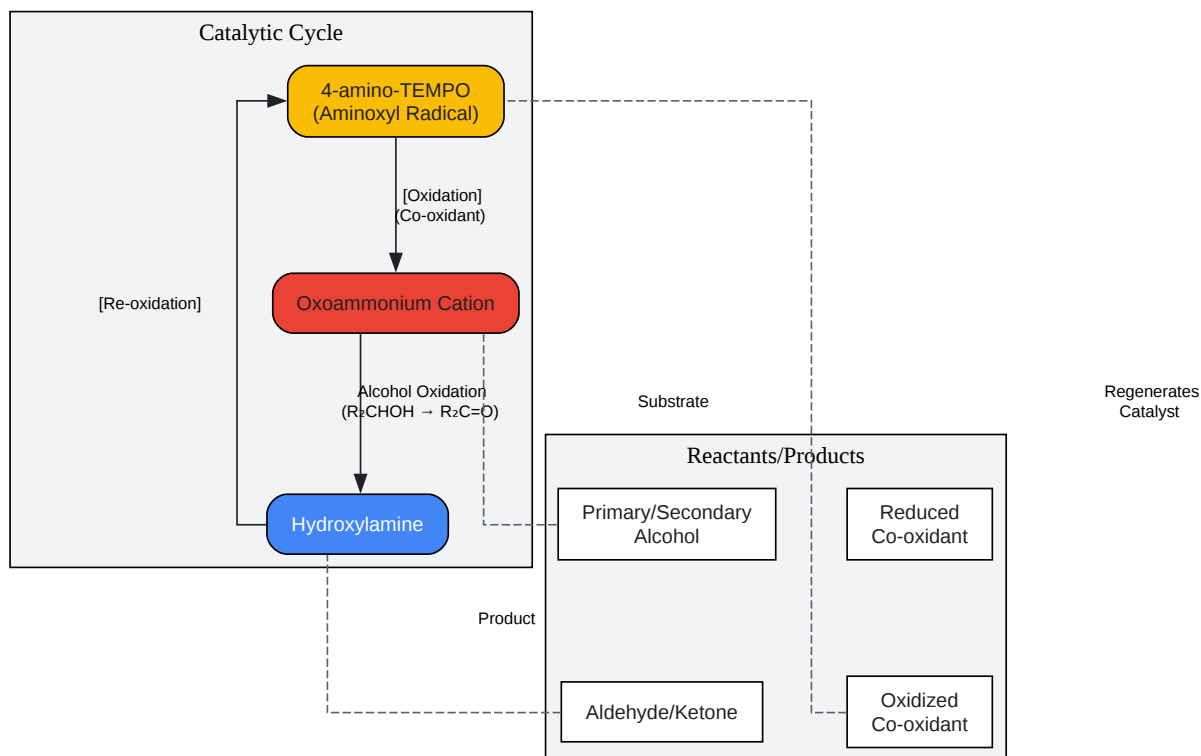
EPR is a magnetic resonance technique that specifically detects species with unpaired electrons, making it the definitive method for characterizing the radical nature of 4-amino-TEMPO.

- Sample Preparation: Samples can be analyzed in the solid state (as a powder) or in solution using a suitable solvent (e.g., water, toluene).[\[8\]](#)[\[9\]](#)
- Instrumentation: The sample is placed within a microwave cavity in a strong magnetic field in an EPR spectrometer.

- **Data Acquisition:** The instrument records the absorption of microwave energy as the magnetic field is swept. The resulting EPR spectrum for a nitroxide radical in solution typically consists of three sharp lines of equal intensity, arising from the hyperfine coupling of the unpaired electron with the ^{14}N nucleus.[\[10\]](#)
- **Analysis:** The g-factor, a dimensionless constant, is determined from the spectrum, often using a standard with a known g-factor like DPPH ($g = 2.0037$) for calibration.[\[8\]](#) The shape, width, and hyperfine splitting of the spectral lines provide detailed information about the radical's rotational mobility and its interaction with the local environment.[\[10\]](#)[\[11\]](#)

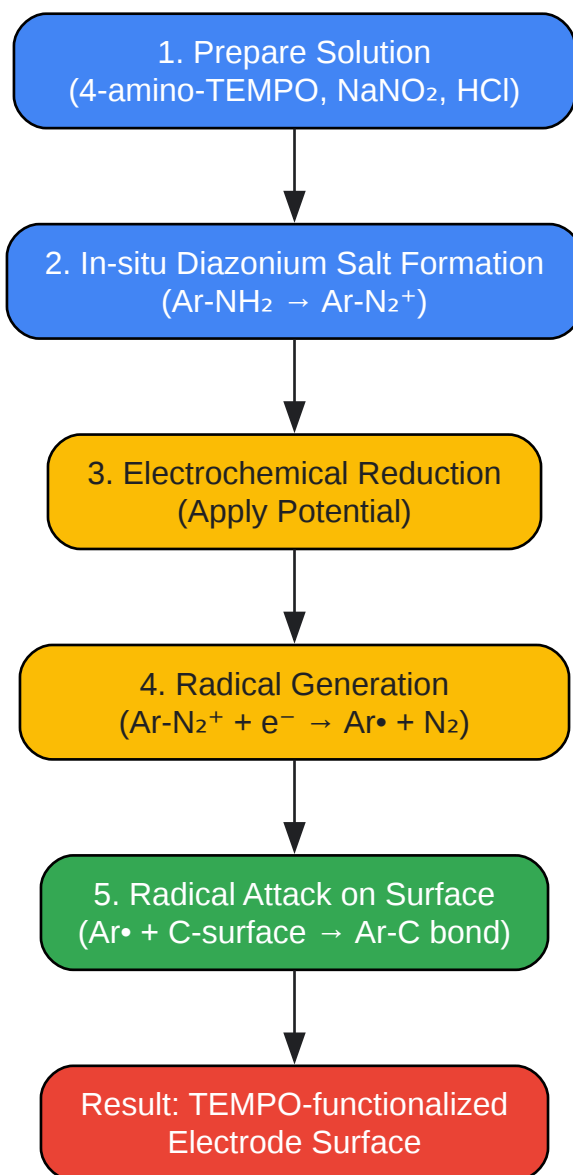
Signaling Pathways and Experimental Workflows

The following diagrams illustrate key mechanisms and experimental procedures involving 4-amino-TEMPO.



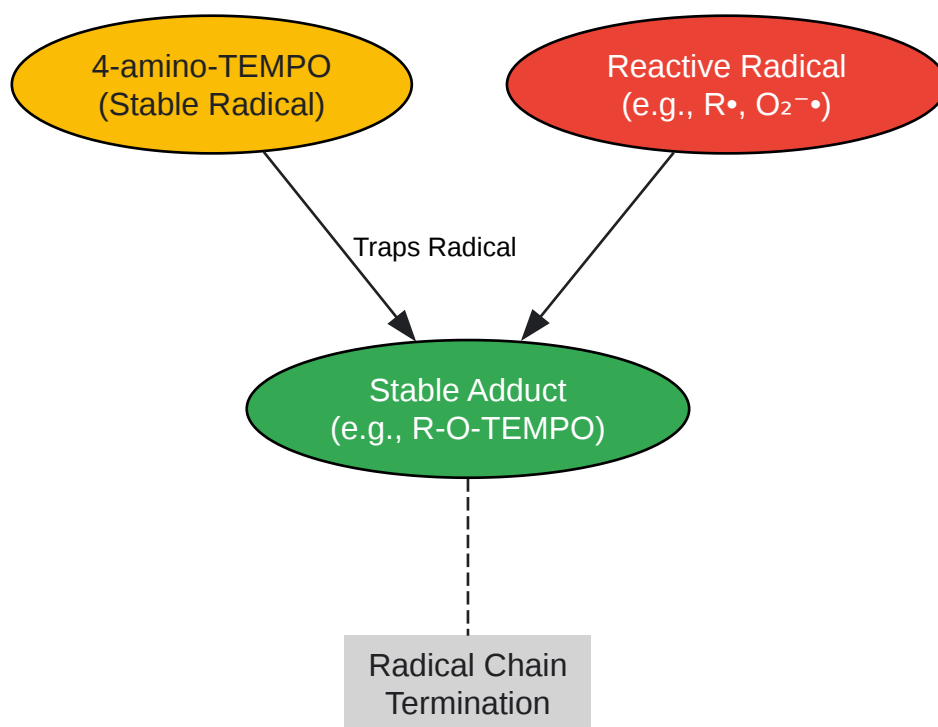
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Caption: Catalytic cycle for alcohol oxidation mediated by 4-amino-TEMPO.



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Caption: Workflow for electrode modification via electrografting of 4-amino-TEMPO.



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Caption: Mechanism of radical scavenging by 4-amino-TEMPO.

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